

An In-depth Technical Guide to 2-Bromo-4,6-dichlorophenol

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Compound of Interest

Compound Name: 2-Bromo-4,6-dichlorophenol

CAS No.: 4524-77-0

Cat. No.: B181030

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Bromo-4,6-dichlorophenol** (CAS No: 4524-77-0), a halogenated aromatic compound. It details the molecule's structure, physicochemical properties, proposed synthesis, and analytical methodologies. The information is intended to support research and development activities where this compound may be used as a chemical intermediate or studied as a compound of interest.

Molecular Structure and Identification

2-Bromo-4,6-dichlorophenol is a phenol molecule substituted with one bromine and two chlorine atoms on the benzene ring. The bromine atom is located at position 2, and the chlorine atoms are at positions 4 and 6, relative to the hydroxyl group.

Chemical Structure:

Caption: 2D Chemical Structure of **2-Bromo-4,6-dichlorophenol**.

Table 1: Compound Identification

Identifier	Value	Reference
IUPAC Name	2-Bromo-4,6-dichlorophenol	[1]
CAS Number	4524-77-0	[1]
Molecular Formula	C ₆ H ₃ BrCl ₂ O	[1]
Molecular Weight	241.90 g/mol	[2] [3]
InChI	InChI=1S/C6H3BrCl2O/c7-4-1-3(8)2-5(9)6(4)10/h1-2,10H	[1]
InChIKey	FRPHJINKMDMSPH-UHFFFAOYSA-N	[1]

| SMILES | C1=C(C=C(C(=C1Cl)O)Br)Cl | [\[4\]](#) |

Physicochemical Properties

The compound is a solid at room temperature and exhibits solubility characteristics typical of halogenated phenols.[\[5\]](#)[\[6\]](#) A summary of its key physical and chemical properties is presented below.

Table 2: Physicochemical Data for **2-Bromo-4,6-dichlorophenol**

Property	Value	Unit	Reference
Physical State	Solid	-	[6]
Appearance	Off-white to pale brown crystalline compound	-	[6]
Melting Point	68	°C	[2][6]
Boiling Point	239.6 (at 760 mmHg)	°C	[7]
	280	°C	[6]
	220.05 (at 0.267 bar)	°C	[8]
Density	1.95	g/cm ³	[6]
Water Solubility	Moderately soluble	-	[6]
Organic Solvent Solubility	Soluble in ethanol and acetone	-	[6]

| Predicted XlogP | 3.8 | - |[4] |

Spectroscopic Data

Experimental spectroscopic data for **2-Bromo-4,6-dichlorophenol** is not widely available in public databases. The information below is based on predicted data. Researchers are advised to acquire experimental data for definitive structural confirmation.

Table 3: Predicted Mass Spectrometry Data

Adduct	Predicted m/z
[M] ⁺	239.87389
[M+H] ⁺	240.88172
[M-H] ⁻	238.86716
[M+Na] ⁺	262.86366

Data sourced from PubChem Predicted Properties.[\[4\]](#)

Experimental Protocols

Proposed Synthesis Protocol: Electrophilic Bromination

A definitive, published protocol for the synthesis of **2-Bromo-4,6-dichlorophenol** is not readily available. However, a plausible route is the direct electrophilic bromination of 2,4-dichlorophenol. This proposed method is based on standard procedures for the halogenation of activated aromatic rings.

Reaction Scheme: 2,4-Dichlorophenol + Br₂ → **2-Bromo-4,6-dichlorophenol** + HBr

Materials and Equipment:

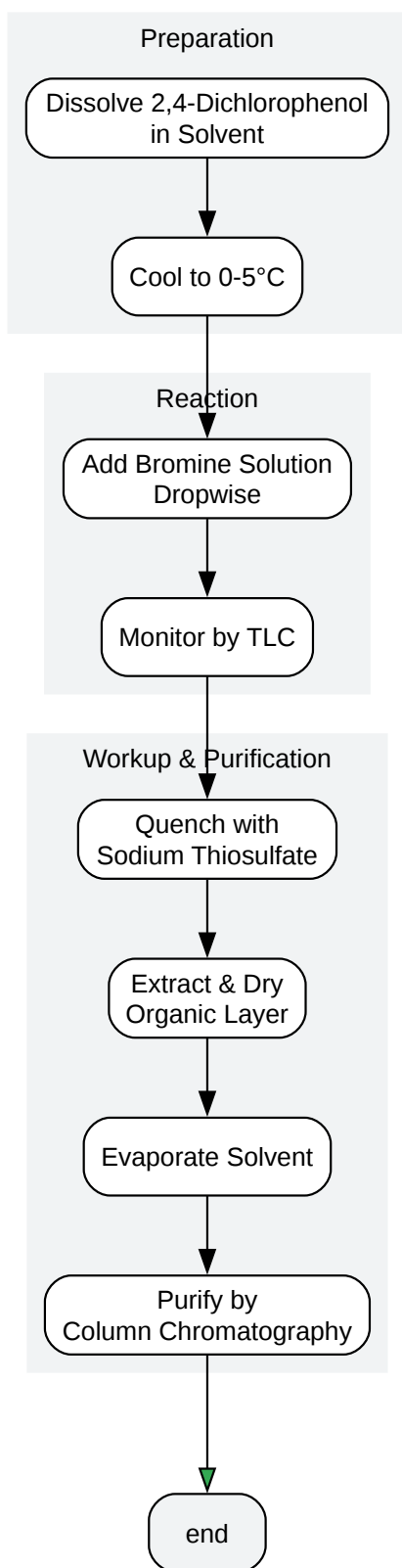
- 2,4-Dichlorophenol
- Liquid Bromine (Br₂)
- Solvent (e.g., Dichloromethane or Glacial Acetic Acid)
- Three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Apparatus for column chromatography (Silica gel)

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2,4-dichlorophenol (1.0 eq) in the chosen solvent under an inert atmosphere. Cool the solution to 0-5°C using an ice bath.

- **Bromination:** Prepare a solution of liquid bromine (1.0-1.1 eq) in the same solvent. Add the bromine solution dropwise to the stirred phenol solution over 1-2 hours, maintaining the temperature below 10°C.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume excess bromine. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure using a rotary evaporator. Purify the crude product by silica gel column chromatography to yield pure **2-Bromo-4,6-dichlorophenol**.

Safety Note: Bromine is highly toxic and corrosive. This procedure must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).



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Caption: Proposed workflow for the synthesis of **2-Bromo-4,6-dichlorophenol**.

Analytical Protocol: HPLC and GC-MS

The quantification and identification of **2-Bromo-4,6-dichlorophenol** in various matrices can be achieved using standard chromatographic techniques.

4.2.1 High-Performance Liquid Chromatography (HPLC)

An established reverse-phase HPLC method can be used for the analysis of **2-Bromo-4,6-dichlorophenol**.^[9]

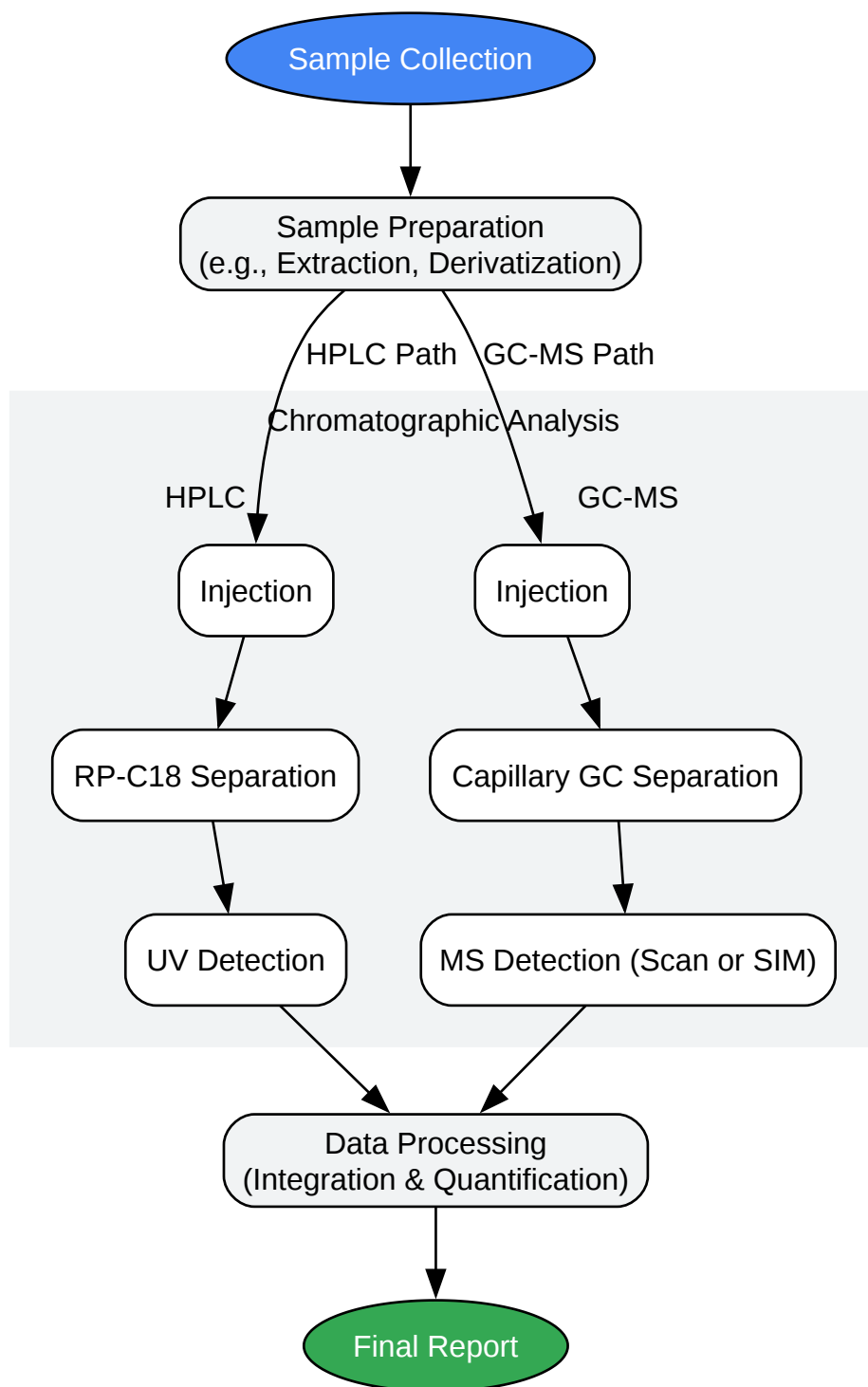
- Column: Newcrom R1 or equivalent C18 column.^[9]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water.^[9] An acidic modifier like phosphoric acid or formic acid (for MS compatibility) can be added to improve peak shape.^[9]
- Detection: UV detector, with wavelength set based on the UV absorbance maximum of the analyte.
- Quantification: External standard calibration curve method using a certified reference standard of **2-Bromo-4,6-dichlorophenol**.

4.2.2 Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific method for the analysis of volatile and semi-volatile halogenated phenols.

- Sample Preparation: Liquid-liquid extraction or solid-phase extraction (SPE) may be required to isolate the analyte from the sample matrix. Derivatization (e.g., acetylation or methylation) can be performed to improve chromatographic performance, though it is not always necessary.
- GC Column: A non-polar or medium-polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., HP-5MS), is typically suitable.^[10]
- Oven Program: A temperature gradient program is used to separate the analyte from other matrix components. An example program might start at 60°C and ramp up to 280°C.
- Ionization: Electron Ionization (EI) at 70 eV.

- MS Detection: The mass spectrometer can be operated in full scan mode for identification or Selected Ion Monitoring (SIM) mode for enhanced sensitivity and quantitative analysis, monitoring characteristic ions from the analyte's mass spectrum.



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Caption: General experimental workflow for the analysis of **2-Bromo-4,6-dichlorophenol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4,6-dichlorophenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181030/docs#an-in-depth-technical-guide-to-2-bromo-4-6-dichlorophenol\]](https://www.benchchem.com/product/b181030/docs#an-in-depth-technical-guide-to-2-bromo-4-6-dichlorophenol)

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